

# Application Notes and Protocols: Preparing AG14361 Stock Solutions for Experimental Use

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## Compound of Interest

Compound Name: AG14361

Cat. No.: B1684201

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## Introduction

**AG14361** is a potent and selective inhibitor of poly(ADP-ribose) polymerase 1 (PARP-1), a key enzyme in the base excision repair (BER) pathway responsible for repairing DNA single-strand breaks (SSBs).[1][2] By inhibiting PARP-1, **AG14361** enhances the efficacy of DNA-damaging agents like chemotherapy (e.g., temozolomide, topoisomerase I poisons) and radiation therapy.[3][4] This phenomenon, known as synthetic lethality, is particularly effective in cancer cells with deficiencies in other DNA repair pathways, such as homologous recombination (HR) due to BRCA1/2 mutations.[1] Proper preparation of **AG14361** stock solutions is critical for obtaining accurate and reproducible experimental results. These application notes provide detailed protocols for the preparation, storage, and use of **AG14361** for both in vitro and in vivo studies.

## Quantitative Data Summary

A summary of the key chemical and biological properties of **AG14361** is presented below.

| Property                 | Value  |
|--------------------------|--|
| Molecular Weight         | 320.39 g/mol [5]   |
| Molecular Formula        | C <sub>19</sub> H <sub>20</sub> N <sub>4</sub> O[5]  |
| CAS Number               | 328543-09-5[5]   |
| Solubility               | DMSO: up to 51 mg/mL (159.18 mM)[5] Ethanol: up to 21 mg/mL[5] DMF: 10 mg/mL[6] PBS (pH 7.2): 0.1 mg/mL[6] Water: Insoluble[5]   |
| Storage (Powder)         | 3 years at -20°C[5]  |
| Storage (Stock Solution) | 1 year at -80°C in solvent 1 month at -20°C in solvent[5]  |
| Inhibitory Potency       | K <sub>i</sub> (PARP-1): <5 nM[5][7] IC <sub>50</sub> (permeabilized SW620 cells): 29 nM[5][8] IC <sub>50</sub> (intact SW620 cells): 14 nM[5][8]  |
| Growth Inhibition        | GI <sub>50</sub> (LoVo cells): 11.2 μM[5][8] GI <sub>50</sub> (A549 cells): 14 μM[8] GI <sub>50</sub> (SW620 cells): 20 μM[8]  |
| Effective Concentration  | In Vitro (for sensitization): 0.4 μM is commonly used to inhibit PARP-1 activity without causing direct cytotoxicity.[5][9] In Vivo (mouse xenografts): 5 to 15 mg/kg via intraperitoneal injection.[5][8] |

## Experimental Protocols

### Protocol 1: Preparation of High-Concentration AG14361 Stock Solution for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution in DMSO, which is suitable for most cell-based assays.

Materials:

- **AG14361** powder

- Anhydrous or fresh Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated pipettes and sterile tips
- Vortex mixer

#### Procedure:

- Pre-warm **AG14361**: Allow the vial of **AG14361** powder to equilibrate to room temperature before opening to prevent condensation.
- Calculate Required Mass: To prepare 1 mL of a 10 mM stock solution, calculate the mass of **AG14361** needed:
  - $\text{Mass (mg)} = \text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
  - $\text{Mass (mg)} = 0.001 \text{ L} \times 0.010 \text{ mol/L} \times 320.39 \text{ g/mol} \times 1000 \text{ mg/g} = 3.204 \text{ mg}$
- Dissolution: Carefully weigh 3.204 mg of **AG14361** powder and add it to a sterile tube. Add 1 mL of fresh DMSO. Using moisture-absorbing DMSO can reduce solubility.[5]
- Mixing: Cap the tube tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if precipitation occurs.[8]
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 µL) in sterile cryovials. This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound.[5]
- Storage: Store the aliquots at -80°C for long-term stability (up to 1 year) or at -20°C for shorter-term use (up to 1 month).[5][8]

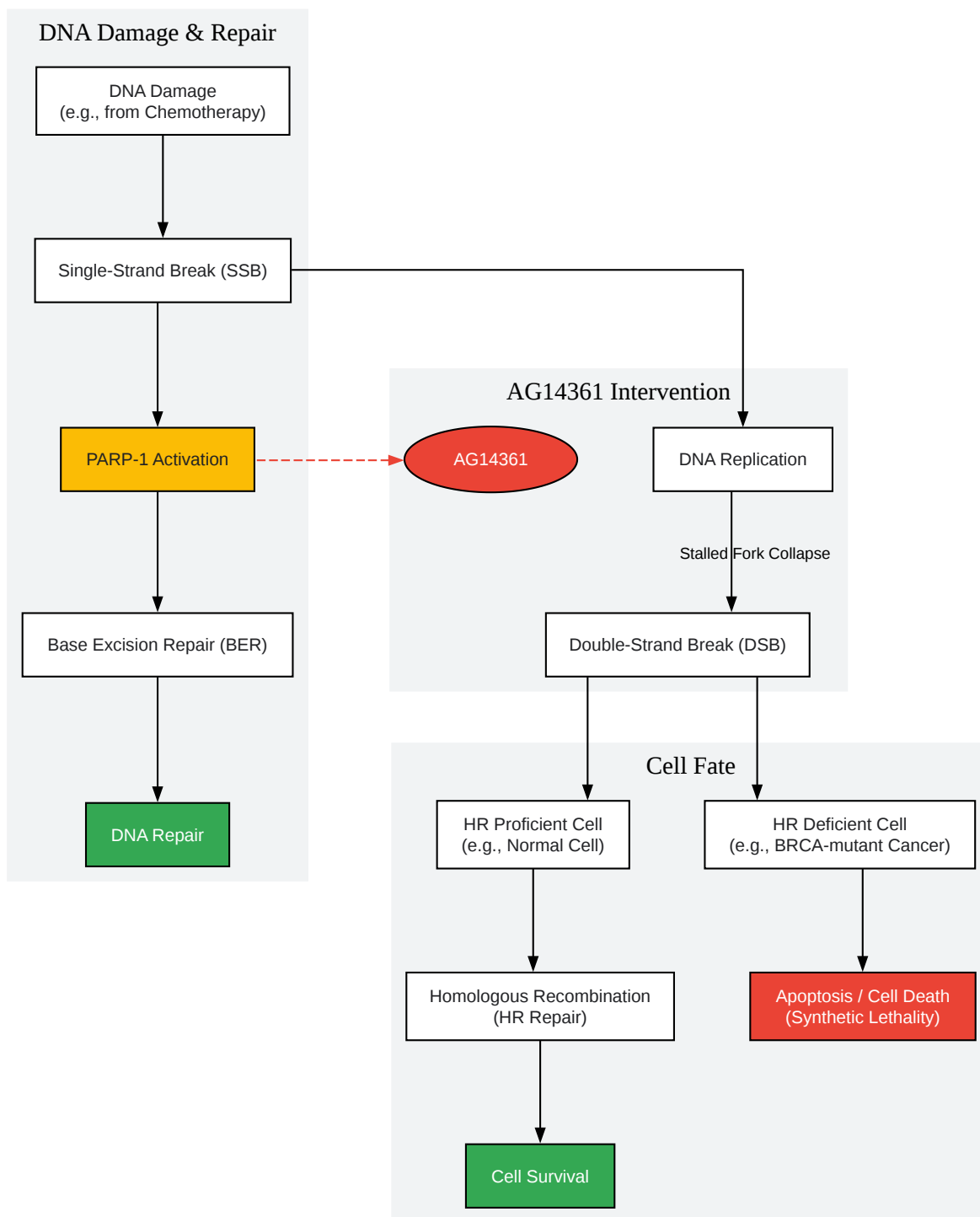
## Protocol 2: Preparation of Working Solutions for Cell Culture Experiments

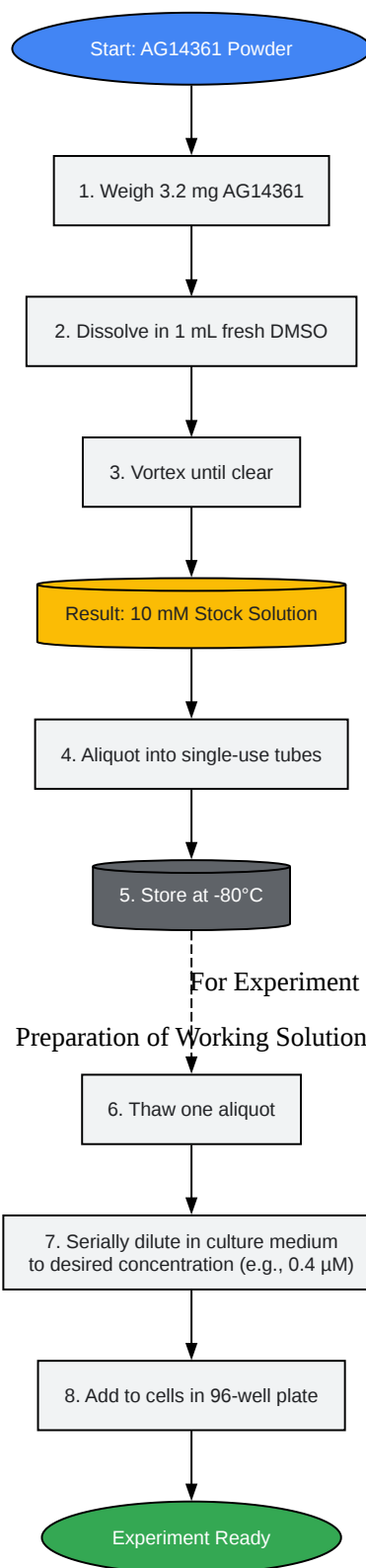
#### Procedure:

- Thaw Stock: Thaw a single aliquot of the 10 mM **AG14361** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment (e.g., 0.4  $\mu$ M for sensitization studies).[5]  
[9]
- Final DMSO Concentration: Ensure the final concentration of DMSO in the cell culture medium is kept low, typically  $\leq 0.1\%$ , to avoid solvent-induced cytotoxicity.[8]
- Application: Add the final working solutions to your cell cultures. For sensitization experiments, **AG14361** is often added 30 minutes before treatment with a DNA-damaging agent.[5]

## Visualizations

### **AG14361 Mechanism of Action: PARP Inhibition and Synthetic Lethality**





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